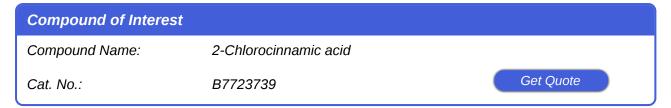


A Comprehensive Technical Overview of 2-Chlorocinnamic Acid

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This guide provides an in-depth analysis of the physicochemical properties of **2- Chlorocinnamic acid**, tailored for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

2-Chlorocinnamic acid is an organic compound that serves as a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[1] Its chemical structure is characterized by a chlorine substituent on the phenyl ring of cinnamic acid.



Property	Value	Source
Molecular Formula	C9H7ClO2	[1][2][3][4][5][6]
Molecular Weight	182.60 g/mol	[2][7]
Alternate Molecular Weight	182.604 g/mol	[3][4]
Appearance	White to light yellow crystalline powder	[1][8]
CAS Number	3752-25-8	[2][3][4]
IUPAC Name	(E)-3-(2-chlorophenyl)prop-2- enoic acid	[2]
Melting Point	208-210 °C	[8]
Solubility	Insoluble in water; Soluble in ethanol, ethyl acetate, chloroform, dichloromethane, DMSO, and acetone.[8]	

Synthesis and Reactivity

A common method for the synthesis of **2-Chlorocinnamic acid** involves the reaction of ophthalaldehyde with malonic acid.[8] This compound can undergo various chemical reactions, such as esterification and reduction, highlighting its utility as a versatile intermediate in synthetic chemistry.[1]

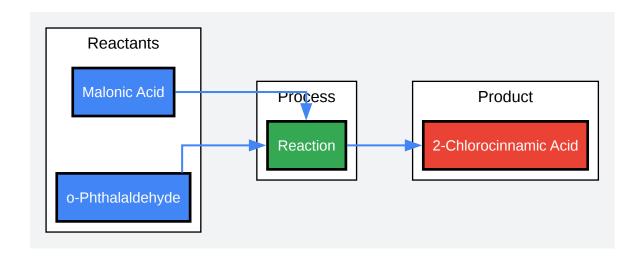
Biological Significance

2-Chlorocinnamic acid has been identified as a cinnamic acid derivative that can inhibit the hydroxylation of phenylpropanoids.[8] It has also been shown to inhibit the activity of certain enzymes by binding to the metal ion in their active site.[1]

Experimental Workflow: General Synthesis

The following diagram illustrates a generalized workflow for the synthesis of **2-Chlorocinnamic** acid.





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Caption: Generalized synthesis workflow for **2-Chlorocinnamic acid**.

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